

Application Notes and Protocols: Co-culture Assays with Tolinapant and Immune Cells

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Compound of Interest

Compound Name: Tolinapant dihydrochloride

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These application notes provide a comprehensive overview of the use of Tolinapant (ASTX660), a dual antagonist of inhibitor of apoptosis proteins (IAPs), in co-culture assays with immune cells. Detailed protocols and data presentation guidelines are included to facilitate the assessment of Tolinapant's immunomodulatory and anti-tumor activities.

Introduction

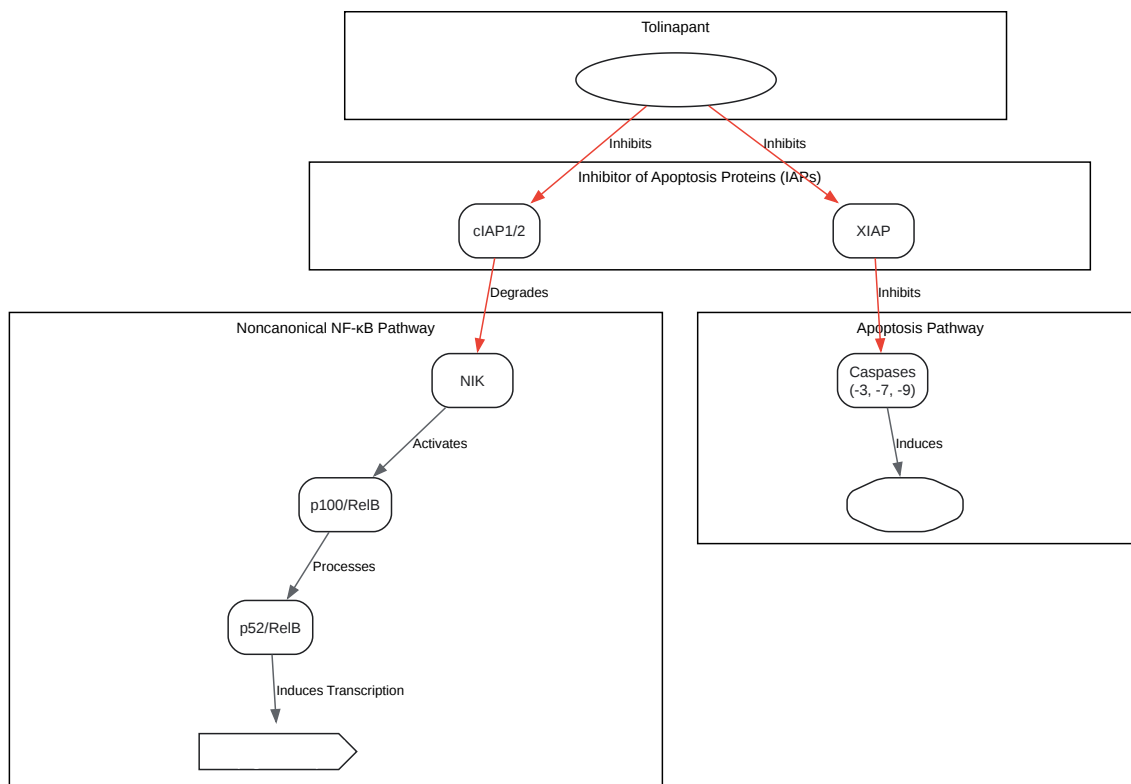
Tolinapant is a potent, non-peptidomimetic small molecule that targets both cellular inhibitor of apoptosis proteins 1 and 2 (cIAP1/2) and X-linked inhibitor of apoptosis protein (XIAP).^{[1][2][3][4]} IAPs are frequently overexpressed in cancer cells, contributing to tumor growth, resistance to therapy, and suppression of apoptosis.^{[3][4][5]} Tolinapant's mechanism of action involves the inhibition of cIAP1/2 and XIAP, leading to the restoration of apoptotic signaling pathways and the activation of the noncanonical NF- κ B pathway.^{[1][2][3]} This dual action not only directly induces cancer cell death but also stimulates an anti-tumor immune response, making co-culture assays essential for fully characterizing its effects.^{[4][6][7]}

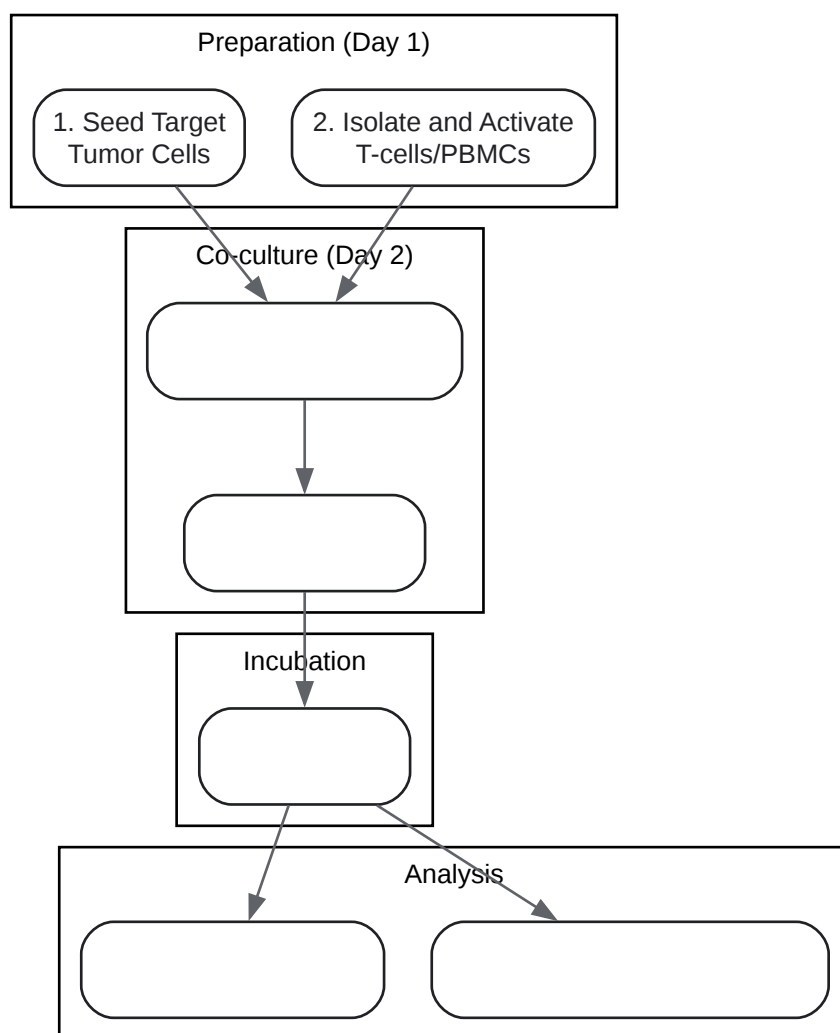
Mechanism of Action and Signaling Pathway

Tolinapant functions by mimicking the endogenous IAP inhibitor, SMAC (second mitochondria-derived activator of caspases), to bind to the BIR3 domains of cIAP1/2 and XIAP.^{[1][2]} This interaction leads to two key downstream effects:

- **clAP1/2 Degradation and Noncanonical NF- κ B Activation:** Tolinapant induces the auto-ubiquitination and subsequent proteasomal degradation of clAP1/2.^[2] This removes the inhibitory break on NF- κ B-inducing kinase (NIK), allowing it to accumulate and activate the noncanonical NF- κ B pathway.^[2] This pathway is a critical regulator of T-cell costimulatory pathways and leads to the production of pro-inflammatory cytokines such as TNF- α .^{[2][6]}
- **XIAP Inhibition and Apoptosis Induction:** By antagonizing XIAP, Tolinapant prevents the inhibition of caspases-3, -7, and -9, thereby promoting apoptosis in tumor cells.^{[2][3][5]} The presence of TNF- α , induced by noncanonical NF- κ B activation, can further sensitize cancer cells to apoptosis.^{[1][5]}

The following diagram illustrates the signaling pathway affected by Tolinapant:





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